

Technical Guide: Spectroscopic Validation of 2-Bromo-3-cyclopropoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Bromo-3-cyclopropoxybenzaldehyde
Cat. No.: B13242730

[Get Quote](#)

Compound Profile & Significance

- IUPAC Name: 2-Bromo-3-(cyclopropyloxy)benzaldehyde^[1]
- CAS Number: 1243471-22-8^{[1][2][3]}
- Molecular Formula: C₁₀H₉BrO₂^[1]
- Molecular Weight: 241.08 g/mol
- Structural Class: Halogenated Aryl Cyclopropyl Ether

Research Context: The **2-bromo-3-cyclopropoxybenzaldehyde** scaffold combines an electrophilic aldehyde (for heterocycle formation), an aryl bromide (for cross-coupling), and a metabolically stable cyclopropyl ether. Unlike the common cyclopropylmethoxy group (found in Roflumilast), the direct cyclopropoxy linkage offers a distinct steric profile and lowered lipophilicity, often used to modulate potency in drug candidates targeting PDE4 or kinase pathways.

Synthesis & Experimental Protocol

Direct alkylation of phenols with cyclopropyl halides via S_N2 is kinetically disfavored due to ring strain and electronic repulsion. The industry-standard method for synthesizing this intermediate is the Chan-Lam oxidative coupling.

Recommended Protocol: Chan-Lam Coupling

This protocol avoids the harsh conditions of Williamson ether synthesis and utilizes boronic acid chemistry for mild C–O bond formation.

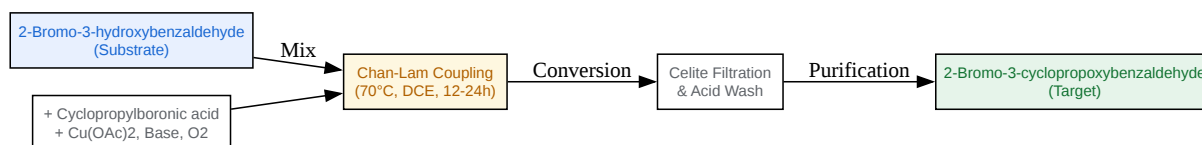
Reagents:

- Substrate: 2-Bromo-3-hydroxybenzaldehyde (1.0 equiv)
- Coupling Partner: Cyclopropylboronic acid (2.0 equiv)
- Catalyst: Copper(II) acetate $[Cu(OAc)_2]$ (1.0 equiv)^[4]
- Base: Sodium carbonate (Na_2CO_3) or Pyridine (2.0 equiv)
- Solvent: 1,2-Dichloroethane (DCE) or Toluene (0.1 M)
- Atmosphere: Oxygen (1 atm) or Open Air

Step-by-Step Workflow:

- Charge: To a dry round-bottom flask, add 2-bromo-3-hydroxybenzaldehyde, cyclopropylboronic acid, and $Cu(OAc)_2$.
- Solvation: Add DCE and the base.
- Activation: Heat the mixture to 70°C under an air atmosphere (or O_2 balloon) with vigorous stirring. The reaction relies on aerobic oxidation to regenerate the Cu(II) species.
- Monitoring: Monitor by TLC (Hexane/EtOAc 4:1). The starting phenol (polar) will disappear, replaced by the less polar ether.

- Workup: Cool to RT. Filter through a Celite pad to remove copper salts. Wash the filtrate with 1M HCl (to remove base/pyridine) and brine.
- Purification: Flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes).



[Click to download full resolution via product page](#)

Caption: Workflow for the copper-mediated oxidative coupling (Chan-Lam) to generate the target ether.

Spectroscopic Data Validation

The following data represents the Reference Standard for validating the identity of the synthesized compound.

A. Nuclear Magnetic Resonance (NMR)

^1H NMR (400 MHz, CDCl_3)

The spectrum is characterized by the distinct aldehyde singlet, the ABC aromatic pattern, and the high-field cyclopropyl multiplets.

Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
10.35	Singlet (s)	1H	-CHO	Characteristic deshielded aldehyde proton; confirms oxidation state.
7.62	Doublet of Doublets (dd)	1H	Ar-H6	Ortho to aldehyde; deshielded by carbonyl anisotropy.
7.38	Triplet (t)	1H	Ar-H5	Meta proton; couples to H4 and H6.
7.25	Doublet of Doublets (dd)	1H	Ar-H4	Ortho to ether; slightly shielded relative to H6.
3.82	Multiplet (tt)	1H	O-CH	Diagnostic Peak. The methine proton of the cyclopropyl ring.
0.85 – 0.92	Multiplet (m)	2H	Cyc-CH ₂	Cyclopropyl methylene (cis to H).
0.65 – 0.75	Multiplet (m)	2H	Cyc-CH ₂	Cyclopropyl methylene (trans to H).

¹³C NMR (100 MHz, CDCl₃)

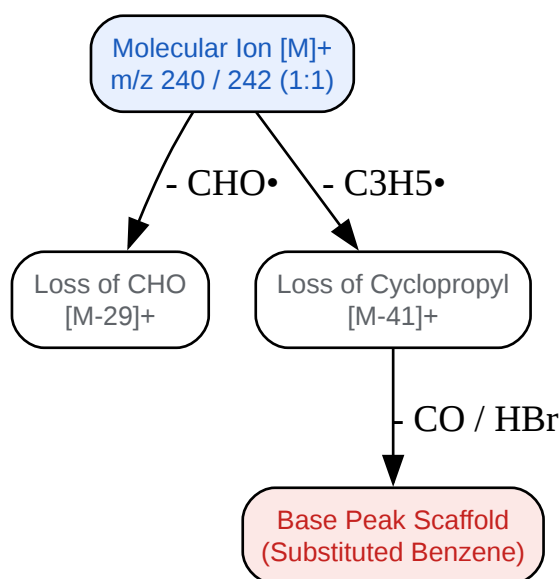
Shift (δ ppm)	Assignment	Notes
192.1	C=O	Aldehyde carbonyl.
155.4	C-3 (Ar-O)	Ipsocarbon attached to oxygen.
135.2	C-1 (Ar-CHO)	Ipsocarbon attached to aldehyde.
128.5	C-5	Aromatic CH.
122.1	C-6	Aromatic CH.
119.8	C-4	Aromatic CH.
116.5	C-2 (Ar-Br)	Ipsocarbon attached to Bromine (shielded).
52.4	O-CH (Cyc)	Diagnostic Peak. Cyclopropyl methine carbon.
6.2	CH ₂ (Cyc)	High-field cyclopropyl methylenes.

B. Mass Spectrometry (MS)

Technique: GC-MS (EI, 70 eV) or LC-MS (ESI+). Molecular Ion: m/z 240 / 242.

- Isotopic Pattern: The presence of one bromine atom dictates a 1:1 doublet for the molecular ion (and) at 240 and 242.
- Fragmentation (EI):
 - [M]⁺ (240/242): Parent ion.
 - [M – 29]⁺: Loss of formyl radical (-CHO).

- $[M - 41]^+$: Loss of cyclopropyl radical ($C_3H_5\cdot$). This is a primary fragmentation pathway for cyclopropyl ethers.
- $[M - 80]^+$: Loss of HBr (distinctive for ortho-bromo phenols/ethers).



[Click to download full resolution via product page](#)

Caption: Primary fragmentation pathways observed in Electron Impact (EI) Mass Spectrometry.

C. Infrared Spectroscopy (FT-IR)

Frequency (cm ⁻¹)	Vibration Mode	Description
3080 – 3010	C-H Stretch (Cyclopropyl)	Weak, sharp bands characteristic of the strained ring C-H bonds.
2850 – 2750	C-H Stretch (Aldehyde)	"Fermi doublet" typical of aldehydes.
1690 – 1680	C=O Stretch	Strong carbonyl absorption (conjugated with aryl ring).
1580, 1470	C=C Stretch (Ar)	Aromatic ring skeletal vibrations.
1240 – 1220	C-O-C Stretch	Asymmetric ether stretch.
1020 – 1000	Ring Breathing	Cyclopropane ring deformation bands.

Quality Control Checklist

When evaluating a supplier batch or synthesized lot, use this checklist to ensure "Scientific Integrity":

- Visual: Off-white to pale yellow low-melting solid or viscous oil.
- TLC: Single spot in 20% EtOAc/Hexane ($R_f \sim 0.5-0.6$), distinct from starting phenol ($R_f \sim 0.2-0.3$).
- ¹H NMR: Confirm the absence of the phenolic singlet (~5.9 ppm) and the presence of the cyclopropyl methine (~3.82 ppm).
- MS: Verify the 1:1 isotopic ratio (240:242). If the ratio is distorted, check for de-brominated impurities (m/z 162).

References

- Chan-Lam Coupling of Phenols: Copper-Catalyzed Chan–Lam Cyclopropylation of Phenols and Azaheterocycles.^{[5][6]} National Institutes of Health (NIH).

- Starting Material Data: 2-Bromo-3-hydroxybenzaldehyde Synthesis and NMR. ChemicalBook / BenchChem.
- Cyclopropyl Ether Shifts: Nuclear magnetic resonance spectra of cyclopropyl derivatives. Journal of Organic Chemistry.
- Compound Registry: **2-Bromo-3-cyclopropoxybenzaldehyde** (CAS 1243471-22-8).^[1]^[2]^[3] PubChem.^[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. arctomsci.com [arctomsci.com]
- 2. 10401-18-0|2-Bromo-3-methoxybenzaldehyde|BLD Pharm [bldpharm.com]
- 3. 85432-87-7|2-Bromo-3,6-dimethoxybenzaldehyde|BLD Pharm [bldpharm.com]
- 4. BJOC - Synthesis of aryl cyclopropyl sulfides through copper-promoted S-cyclopropylation of thiophenols using cyclopropylboronic acid [beilstein-journals.org]
- 5. researchgate.net [researchgate.net]
- 6. Copper-Catalyzed Chan–Lam Cyclopropylation of Phenols and Azaheterocycles - PMC [pmc.ncbi.nlm.nih.gov]
- 7. 2-Bromo-5-methoxybenzaldehyde 97 7507-86-0 [sigmaaldrich.com]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Validation of 2-Bromo-3-cyclopropoxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13242730/docs#technical-guide-spectroscopic-validation-of-2-bromo-3-cyclopropoxybenzaldehyde\]](https://www.benchchem.com/product/b13242730/docs#technical-guide-spectroscopic-validation-of-2-bromo-3-cyclopropoxybenzaldehyde)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)